

# (R)-2-benzylmorpholine CAS number and supplier information

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## Compound of Interest

Compound Name: (R)-2-benzylmorpholine

Cat. No.: B185208

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## (R)-2-Benzylmorpholine: A Technical Guide for Researchers

CAS Number: 131887-51-9

This technical guide provides an in-depth overview of **(R)-2-benzylmorpholine**, a chiral morpholine derivative of interest to researchers, scientists, and drug development professionals. This document covers its chemical identity, supplier information, synthesis methodologies, and known biological activities.

## Chemical and Physical Properties

**(R)-2-benzylmorpholine** is a heterocyclic compound with the molecular formula C<sub>11</sub>H<sub>15</sub>NO. It presents as a colorless to yellow liquid and is utilized as a building block in organic synthesis.

Property	Value
Molecular Formula	C <sub>11</sub> H <sub>15</sub> NO
Molecular Weight	177.24 g/mol
Appearance	Colorless to yellow liquid
Storage	Store at 0-8 °C

## Supplier Information

A variety of chemical suppliers offer **(R)-2-benzylmorpholine**, with purities typically ranging from 95% to over 98%. The following table summarizes information from several suppliers. Prices and availability are subject to change and should be confirmed with the respective supplier.

Supplier	Purity	Available Quantities
Advanced ChemBlocks <sup>[1]</sup>	95%	100 mg, 250 mg, 1 g
Fluorochem	>98%	250 mg, 1 g, 5 g
BLD Pharmatech	95%	Inquire
Cenmed	≥95%	250 mg
Hangzhou Molcore Biopharmatech <sup>[2]</sup>	97%	Inquire

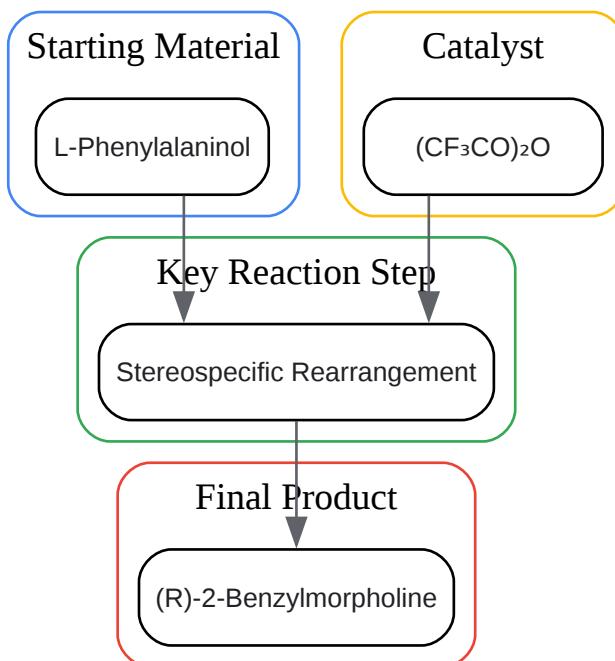
## Synthesis Protocols

Two primary synthetic routes for 2-benzylmorpholine have been described in the literature, starting from either L-phenylalaninol or allylbenzene.

### Synthesis from L-Phenylalaninol

An efficient synthesis of **(R)-2-benzylmorpholine** can be achieved starting from L-phenylalaninol. This method involves a stereospecific rearrangement of the  $\beta$ -amino alcohol catalyzed by trifluoroacetic anhydride  $((CF_3CO)_2O)$ .

Experimental Workflow: Synthesis from L-Phenylalaninol



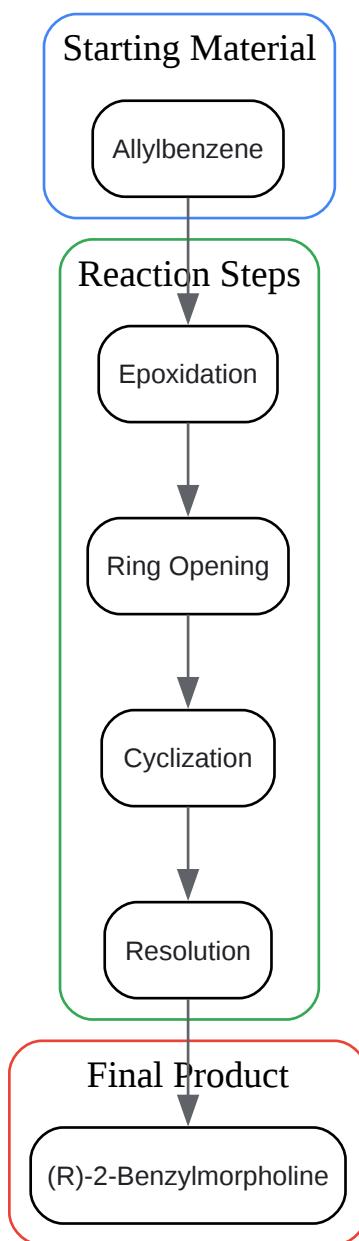
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Caption: Synthesis of **(R)-2-benzylmorpholine** from L-phenylalaninol.

## Synthesis from Allylbenzene

A synthesis route starting from allylbenzene has also been reported. This method involves the epoxidation of allylbenzene, followed by reaction with a suitable amine source and subsequent cyclization to form the morpholine ring. The racemic 2-benzylmorpholine is then resolved to obtain the (R)-enantiomer.<sup>[3][4][5]</sup>

Experimental Workflow: Synthesis from Allylbenzene



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Caption: Synthesis and resolution of **(R)-2-benzylmorpholine** from allylbenzene.

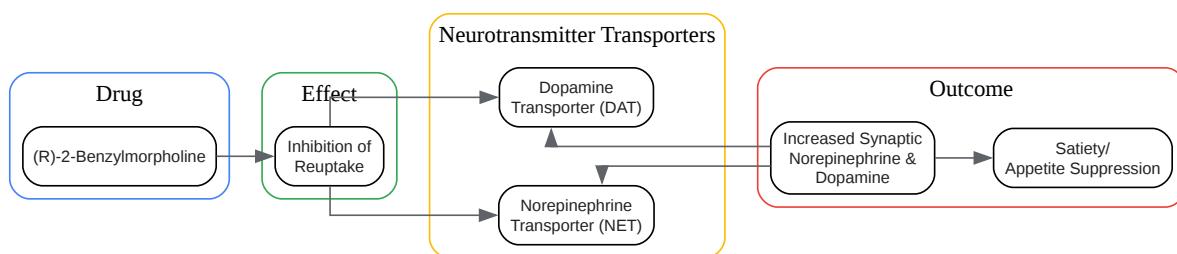
## Biological Activity and Signaling Pathways

**(R)-2-benzylmorpholine** has been investigated as an appetite suppressant.[3][4][5] Its mechanism of action is believed to be similar to that of other sympathomimetic amines, which involves the stimulation of the central nervous system to reduce appetite.

The primary molecular targets for this class of compounds are neurotransmitter transporters in the brain, specifically the norepinephrine transporter (NET) and the dopamine transporter (DAT).<sup>[6]</sup> By inhibiting the reuptake of norepinephrine and dopamine in the hypothalamus, **(R)-2-benzylmorpholine** can increase the synaptic concentrations of these neurotransmitters, leading to a sensation of satiety and reduced food intake.<sup>[7]</sup>

While a specific signaling pathway for **(R)-2-benzylmorpholine** has not been detailed, the proposed mechanism aligns with the known pharmacology of norepinephrine and dopamine reuptake inhibitors. The related compound, reboxetine, which also contains a morpholine core, is a known norepinephrine reuptake inhibitor.<sup>[8][9]</sup>

### Proposed Mechanism of Action



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Caption: Proposed mechanism of appetite suppression by **(R)-2-benzylmorpholine**.

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